

An In-depth Technical Guide to (3-Chloropyridin-4-YL)methanol

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Compound of Interest

Compound Name: (3-Chloropyridin-4-YL)methanol

Cat. No.: B1354690

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Abstract

(3-Chloropyridin-4-YL)methanol is a halogenated pyridine derivative that serves as a crucial building block in the synthesis of a variety of chemical entities. Its unique electronic and structural features make it a valuable intermediate in the development of pharmaceuticals and agrochemicals.^[1] This technical guide provides a comprehensive overview of the known chemical and physical properties of **(3-Chloropyridin-4-YL)methanol**, outlines general experimental protocols for its synthesis and analysis, and discusses its applications in research and development.

Chemical and Physical Properties

(3-Chloropyridin-4-YL)methanol is a solid at room temperature, appearing as white crystals.^[2] The presence of the chloro- and hydroxymethyl- groups on the pyridine ring significantly influences its reactivity, solubility, and biological activity.

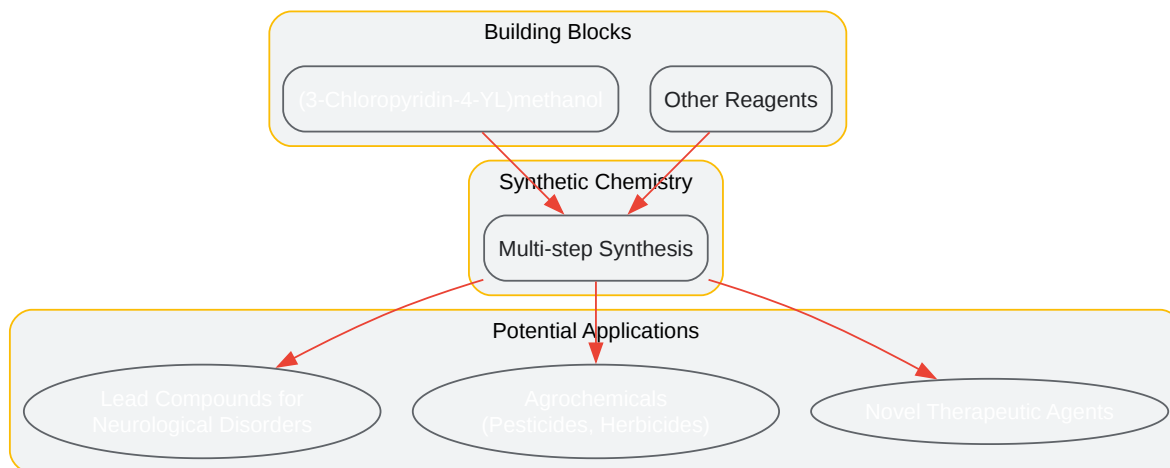
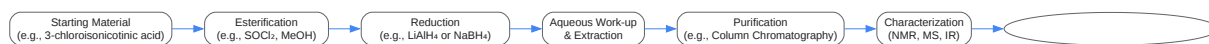
Tabulated Physical and Chemical Data

A summary of the key quantitative data for **(3-Chloropyridin-4-YL)methanol** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	(3-Chloropyridin-4-yl)methanol	-
Synonyms	3-Chloro-4-pyridinemethanol, 3-Chloro-4-(hydroxymethyl)pyridine	[2]
CAS Number	79698-53-6	[2][3][4][5][6][7]
Molecular Formula	C ₆ H ₆ ClNO	[1][2][4][5][7][8][9]
Molecular Weight	143.57 g/mol	[1][2][4][5]
Appearance	White crystals	[2]
Melting Point	73-77 °C	[2]
Boiling Point	273.9 °C at 760 mmHg	[2]
Density	1.324 g/cm ³	[2]
Flash Point	104.8 °C	[2]
pKa	Data not available. The pKa of the conjugate acid of the related 3-chloropyridine is 2.84.[10]	-
Solubility	No quantitative data available. Expected to be slightly soluble in water and soluble in alcohols and other polar organic solvents.	-

Structural Information

The structure of **(3-Chloropyridin-4-YL)methanol**, featuring a pyridine ring substituted with a chlorine atom at the 3-position and a hydroxymethyl group at the 4-position, is fundamental to its chemical behavior.



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